

Application Notes and Protocols for Investigating Indatraline in Cocaine Dependence Treatment

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Compound of Interest

Compound Name: *Indatraline*

Cat. No.: *B1671863*

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Introduction

Indatraline is a non-selective monoamine reuptake inhibitor that blocks the dopamine transporter (DAT), norepinephrine transporter (NET), and serotonin transporter (SERT)[1][2]. Its pharmacological profile, characterized by a slower onset and longer duration of action compared to cocaine, has made it a subject of preclinical investigation as a potential substitution therapy for cocaine dependence[3][4]. These application notes provide a summary of key data and detailed protocols for preclinical studies investigating **indatraline**'s efficacy.

Data Presentation

Binding Affinities and Preclinical Efficacy

The following tables summarize the in vitro binding affinities of **indatraline** for monoamine transporters and its observed effects in preclinical models of cocaine self-administration and discrimination.

Table 1: **Indatraline** Binding Affinities for Monoamine Transporters

Transporter	Ki (nM)	Reference
Serotonin Transporter (SERT)	0.42	[1] [5]
Dopamine Transporter (DAT)	1.7	[1] [5]
Norepinephrine Transporter (NET)	5.8	[1] [5]

Table 2: Effects of **Indatraline** in Preclinical Models of Cocaine Dependence

Model	Species	Indatraline Dosing	Key Findings	Undesirable Side Effects	Reference
Cocaine Self-Administration	Rhesus Monkeys	0.1-0.56 mg/kg/day (7 days)	Dose-dependent and sustained decreases in cocaine self-administration. The highest dose nearly eliminated cocaine-maintained responding.	Decreased food-maintained responding, behavioral stereotypies, weight loss, mild anemia.	[3]
Cocaine Discrimination	Rhesus Monkeys	0.1-1.0 mg/kg	Dose- and time-dependent substitution for cocaine. Effects of 1.0 mg/kg peaked at 30 minutes and lasted up to 24 hours.	Not specified in this context.	[3]
Cocaine Self-Administration	Rats	0.03-1.00 mg/kg (pretreatment)	Failed to alter the cocaine dose-effect curve.	Not specified in this context.	[6]
Cocaine Seeking (Reinstatement)	Rats	Pretreatment	Reinstated extinguished cocaine-taking	Not specified in this context.	[6]

behavior, but
was less
efficacious
than GBR
12909 or WIN
35,428.

Experimental Protocols

Protocol 1: Cocaine Self-Administration in Rhesus Monkeys (Fixed-Ratio Schedule)

This protocol is designed to assess the effect of **indatraline** on the reinforcing properties of cocaine.

1. Subjects:

- Adult rhesus monkeys (*Macaca mulatta*) with surgically implanted intravenous catheters.
- Monkeys should be individually housed with controlled lighting (e.g., 12-hour light/dark cycle) and have access to water. Food is typically provided daily.

2. Apparatus:

- Operant conditioning chambers equipped with two response levers, stimulus lights, and a drug infusion pump connected to the intravenous catheter.

3. Procedure:

- Training:
 - Monkeys are first trained to press a lever for food reinforcement (e.g., banana-flavored pellets) on a fixed-ratio (FR) schedule (e.g., FR 30, where 30 lever presses result in one food pellet)[7].
 - Once responding for food is stable, monkeys are trained to self-administer cocaine. Each completion of the FR schedule on the designated "drug" lever results in an intravenous

infusion of cocaine (e.g., 0.032 mg/kg/injection)[3]. A stimulus light is often paired with the infusion.

- A timeout period (e.g., 60 seconds) follows each infusion, during which lever presses are recorded but have no scheduled consequences[8].
- **Indatraline Treatment:**
 - Once a stable baseline of cocaine self-administration is established, pretreatment with **indatraline** (or vehicle) can be initiated.
 - **Indatraline** can be administered via various routes (e.g., intramuscularly) at different time points before the self-administration session to assess its acute and long-lasting effects[3].
 - For chronic studies, **indatraline** can be administered daily for a set period (e.g., 7 days) [3].
- **Data Analysis:**
 - The primary dependent variable is the number of cocaine infusions per session.
 - Response rates on the active and inactive levers are also recorded.
 - Data are typically analyzed using analysis of variance (ANOVA) to compare the effects of different doses of **indatraline** to baseline and vehicle controls.

Protocol 2: Drug Discrimination in Rats (Two-Lever Task)

This protocol assesses whether the subjective effects of **indatraline** are similar to those of cocaine.

1. Subjects:

- Adult male rats (e.g., Sprague-Dawley) are commonly used[9].
- Rats are typically food-restricted to maintain 85-90% of their free-feeding body weight to ensure motivation for the food reward.

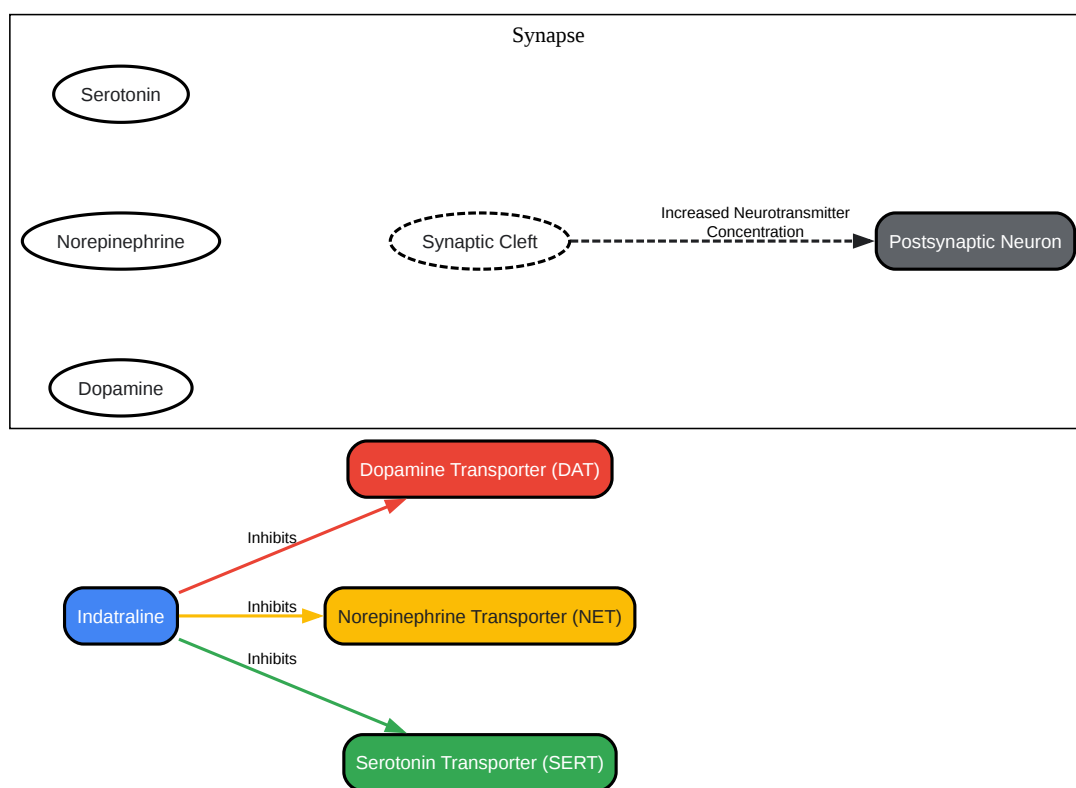
2. Apparatus:

- Standard two-lever operant conditioning chambers equipped with a food pellet dispenser.

3. Procedure:

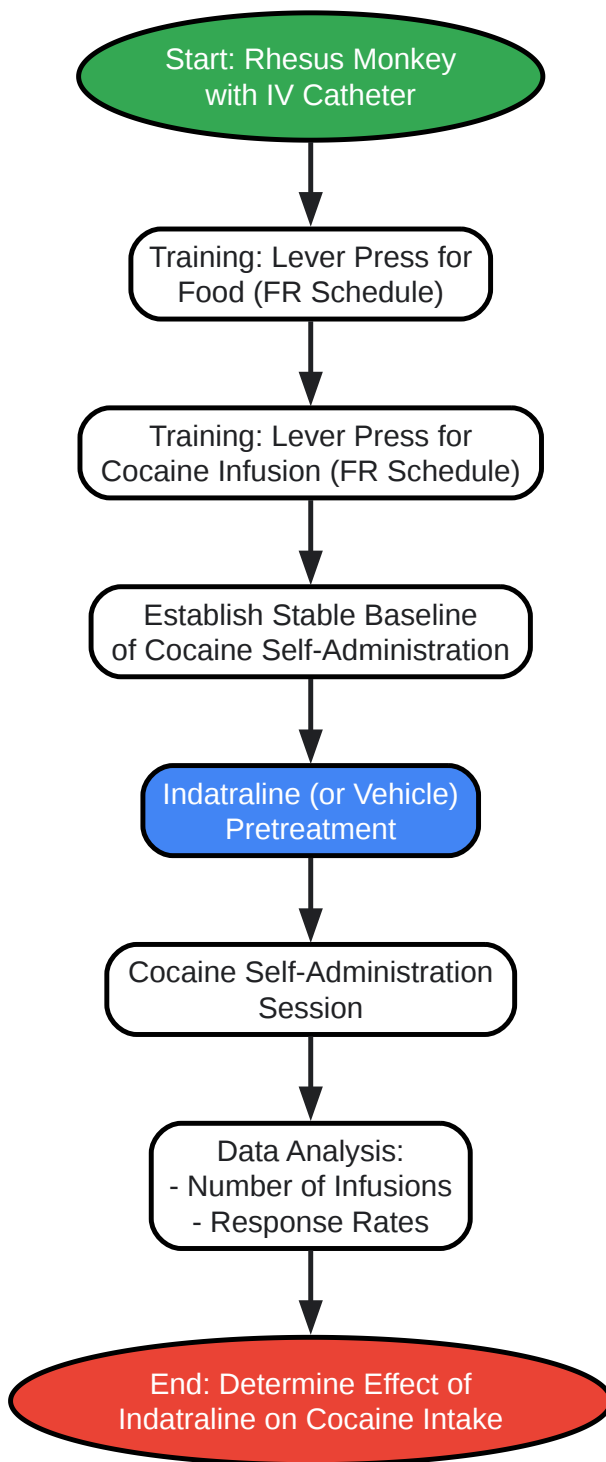
- Training:
 - Rats are trained to press one of two levers for a food reward (e.g., sucrose pellets)[10].
 - Discrimination training begins with the administration of either cocaine (e.g., 10 mg/kg, intraperitoneally) or saline before each session[9][11].
 - Following cocaine administration, responses on one lever (the "drug lever") are reinforced, while responses on the other lever are not. Following saline administration, responses on the other lever (the "saline lever") are reinforced[12][13].
 - Training continues until rats reliably press the correct lever based on the injection they received (e.g., >80% accuracy for several consecutive days).
- Substitution Testing:
 - Once the discrimination is established, test sessions are conducted where various doses of **indatraline** are administered instead of cocaine or saline.
 - During test sessions, responses on either lever can be recorded, but reinforcement is typically withheld to avoid influencing the choice.
- Data Analysis:
 - The percentage of responses on the cocaine-appropriate lever is the primary measure.
 - Full substitution is generally considered to be >80% of responses on the drug-associated lever[10].
 - Response rates are also analyzed to assess for any motor-impairing effects of the test drug.

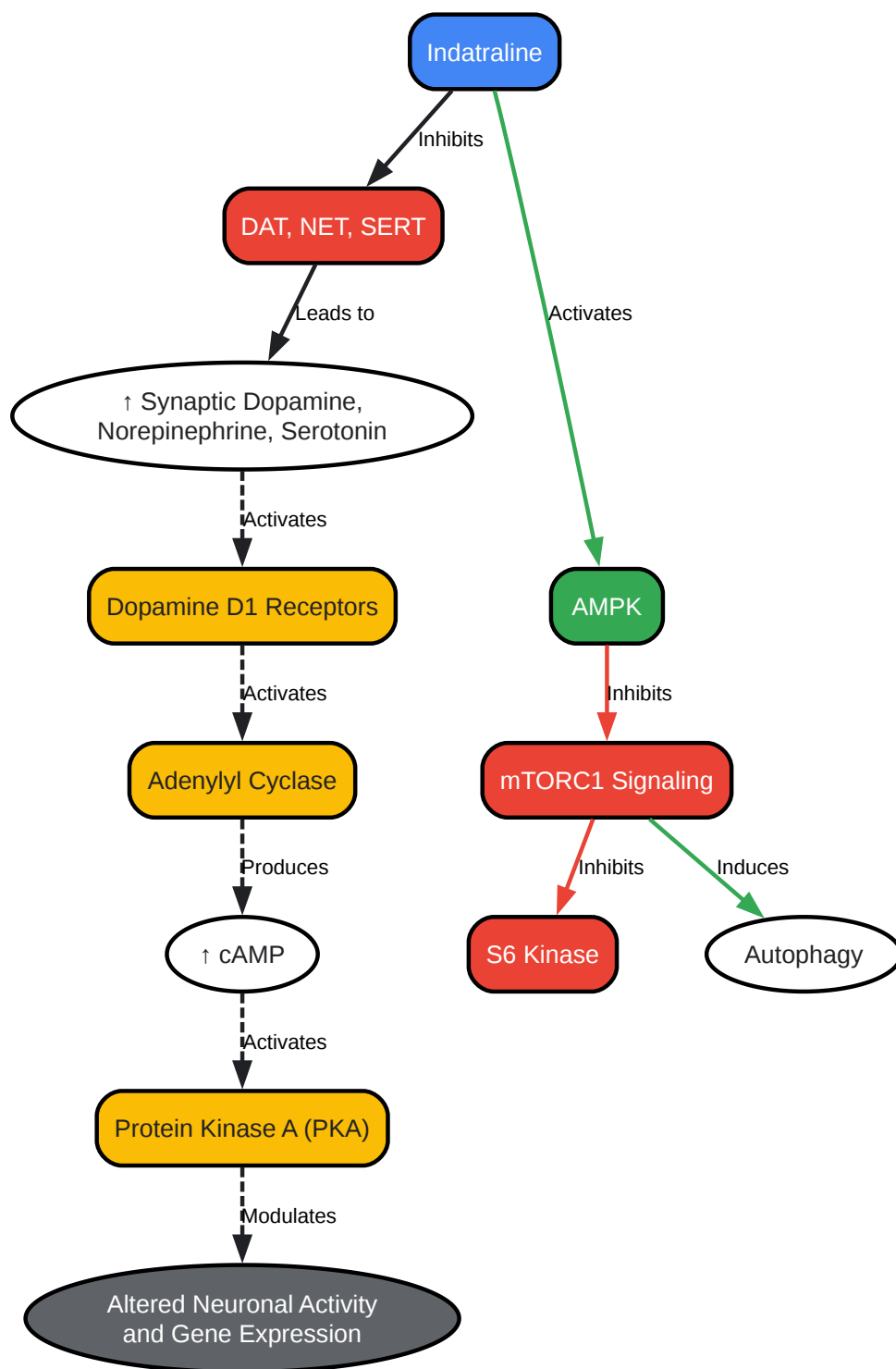
Mandatory Visualizations



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Caption: **Indatraline**'s mechanism of action as a monoamine reuptake inhibitor.





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